

CAS number 66826-78-6 properties and hazards

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5-Bromo-2,3-dihydrobenzofuran

Cat. No.: B126816

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An In-Depth Technical Guide to the Properties and Hazards of Chemical Entities Associated with CAS Number 66826-78-6

Disclaimer for Researchers, Scientists, and Drug Development Professionals:

A critical ambiguity has been identified during the compilation of this technical guide. The Chemical Abstracts Service (CAS) number 66826-78-6 is authoritatively assigned to the compound 5-Bromo-2,3-dihydro-1-benzofuran. However, database searches and supplier inquiries for this CAS number frequently lead to information on a different molecule, 2,6-Difluoro-4-methoxybenzonitrile, which has its own distinct CAS number, 123843-66-3. This discrepancy underscores a prevalent challenge in chemical data management and highlights the imperative for rigorous cross-verification of a compound's identity against its CAS number using multiple, reliable sources.

This guide has been structured to address this ambiguity directly. It provides comprehensive, distinct sections for both chemical entities to ensure that professionals, regardless of the information pathway that led them here, are equipped with the correct data for the compound relevant to their work. We strongly advise verifying the specific chemical structure and corresponding CAS number of your material before proceeding with any experimental work.

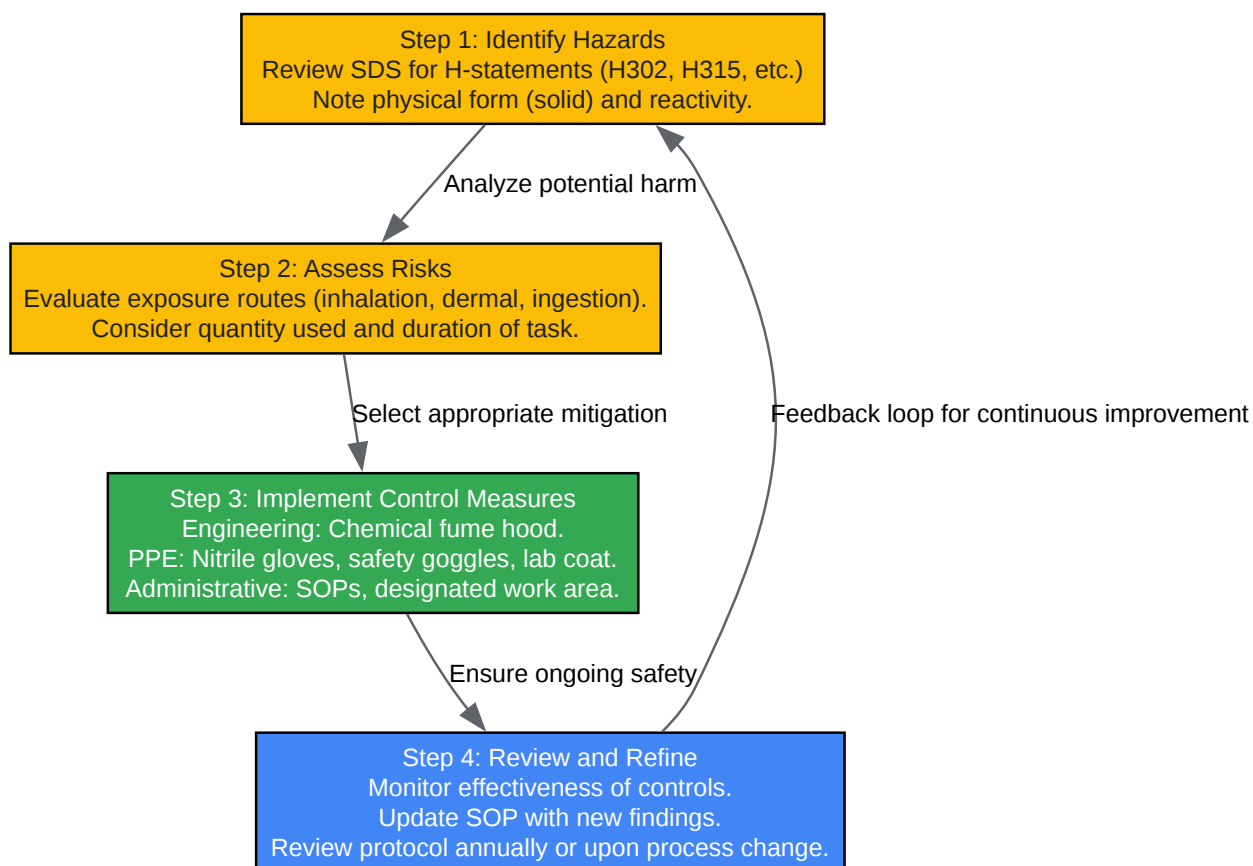
Section 1: 5-Bromo-2,3-dihydro-1-benzofuran

Chemical Identity and Structure

5-Bromo-2,3-dihydro-1-benzofuran is a brominated heterocyclic compound. It serves as a valuable building block in organic synthesis, notably in the preparation of pharmaceuticals such as Darifenacin, a medication used for treating urinary incontinence.^[1]

- IUPAC Name: 5-Bromo-2,3-dihydro-1-benzofuran

- Synonyms: 5-Bromocoumaran
- CAS Number: 66826-78-6
- Molecular Formula: C₈H₇BrO
- Molecular Weight: 199.04 g/mol [2]



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Caption: Chemical structure of 2,6-Difluoro-4-methoxybenzonitrile.

Physicochemical Properties

Key physical and chemical data for this compound are provided below.

Property	Value	Source(s)
Melting Point	53-57 °C	
Boiling Point	212 °C	
Flash Point	82 °C	
Density	1.27 g/cm ³	
Vapor Pressure	0.18 mmHg at 25°C	
Storage	Sealed in a dry place, at room temperature.	

Hazard Identification and Toxicology

This compound is classified as an irritant. Older risk phrases and modern GHS classifications both point to its potential to cause irritation upon contact.

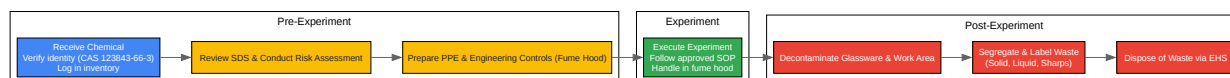
Hazard Summary

Pictogram	Signal Word	Hazard Statements / Risk Phrases
Warning	Risk Phrases: R36/37/38 - Irritating to eyes, respiratory system and skin. GHS: While specific H-statements are not consistently provided across all sources, the risk phrases correspond to H315, H319, and H335.	

- Primary Hazards: The main risks associated with this compound are irritation to the skin, eyes, and respiratory system.
- Transportation: Classified under UN3439 (Nitriles, solid, toxic, n.o.s.).

2.4 Experimental Protocols

This workflow illustrates the lifecycle of a chemical reagent within a research setting, emphasizing safety and compliance at each stage.



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Caption: A standard workflow for handling chemical reagents in a laboratory.

- Engineering Controls: A well-ventilated area is required. For procedures that may generate dust or vapors, a chemical fume hood is mandatory.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles.
 - Hand Protection: Use suitable protective gloves (e.g., nitrile).
 - Body Protection: Wear a standard laboratory coat.
- Handling Procedures:
 - Avoid contact with skin and eyes.
 - Avoid formation of dust and aerosols.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly sealed container. [4] * Keep in a dry, cool, and well-ventilated place.
- Eye Contact: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. *[3] Skin Contact: Wash off with soap and plenty of water.

- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration.
- Ingestion: Rinse mouth with water. Never give anything by mouth to an unconscious person.

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- To cite this document: BenchChem. [CAS number 66826-78-6 properties and hazards]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b126816#cas-number-66826-78-6-properties-and-hazards\]](https://www.benchchem.com/product/b126816#cas-number-66826-78-6-properties-and-hazards)

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